Comparative Guide: NMR Characterization of Bis(trimethoxysilylmethyl) Sulfide Hydrolysis

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Compound of Interest

Compound Name:	*Sulfide, bis(trimethoxysilylmethyl)*
CAS No.:	*60764-84-3*
Cat. No.:	*B13961486*

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Executive Summary & Technical Positioning

Bis(trimethoxysilylmethyl) sulfide (CAS 60764-84-3) represents a distinct class of "

-silanes," characterized by a single methylene spacer (

) between the silicon atom and the functional sulfur group.[1][2][3][4] This structural feature imparts the "Silicon

-Effect," resulting in hydrolysis kinetics 10–20 times faster than traditional

-silanes like Bis(triethoxysilylpropyl) tetrasulfide (TESPT).[1][3]

This guide provides a rigorous NMR-based characterization protocol to monitor this rapid hydrolysis. It compares the

-silane's performance against industry-standard alternatives, highlighting its utility in applications requiring rapid crosslinking and high-density surface grafting.[1][3]

Mechanistic Insight: The Silicon -Effect

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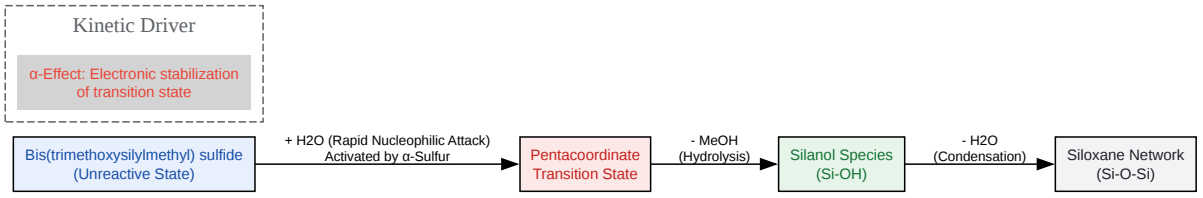
The defining feature of this molecule is the proximity of the electronegative sulfur atom to the silicon center. Unlike

-silanes, where the inductive effect dissipates over a propyl chain, the

-methylene bridge allows the sulfur to electronically activate the silicon center, facilitating nucleophilic attack by water.[1]

Figure 1: Hydrolysis Pathway & -Effect Mechanism



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Caption: The

-effect lowers the activation energy for the pentacoordinate transition state, significantly accelerating alkoxy group displacement compared to

-silanes.

Experimental Protocol: NMR Characterization

To accurately capture the rapid kinetics of bis(trimethoxysilylmethyl) sulfide, standard sampling intervals used for TESPT (hours) must be replaced with high-frequency acquisition (minutes).[2]

Materials & Reagents

- Target: Bis(trimethoxysilylmethyl) sulfide (CAS 60764-84-3), >95% purity.[1][3]
- Solvent: Deuterated Methanol (

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) or Acetone-

(to avoid solvent exchange interference).

- Catalyst: Acetic acid-

  (for acidic hydrolysis, pH ~4.0).[1][2][3]

- Internal Standard: Mesitylene or Dioxane (inert to hydrolysis).[2]

Step-by-Step Workflow

- Preparation: Dissolve 0.1 mmol of silane in 0.6 mL of solvent in an NMR tube. Add internal standard (0.01 mmol).

- Baseline Scan: Acquire

  spectra for

  and

  to establish initial integral values.[2]

- Initiation: Inject stoichiometric water (

  , acidified if necessary) directly into the tube. Shake vigorously for 5 seconds.

- Kinetic Acquisition:

  - 0–30 mins: Continuous

    scanning (16 scans/spectrum) every 2 minutes.

  - 30–120 mins: Interleaved

    and

    (IGATED, to suppress NOE for quantitative integration) every 15 minutes.

- Data Processing: Integrate the methoxy resonance (

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ppm) vs. the released methanol (

ppm) and the methylene bridge protons.

Data Analysis & Spectral Interpretation

The unique structure of bis(trimethoxysilylmethyl) sulfide yields distinct chemical shifts. The methylene protons (

) are the critical diagnostic markers.[1][2][3]

Table 1: Characteristic NMR Chemical Shifts

Nucleus	Functional Group	Chemical Shift (, ppm)	Multiplicity	Notes
		3.50 – 3.60	Singlet	Decreases during hydrolysis.[1][2][3]
		2.05 – 2.25	Singlet	Diagnostic Peak. Significantly downfield from -silane (~0.6 ppm).[1][3]
		3.34 (in)	Singlet	Product peak; increases over time.[3]
		10.0 – 15.0	-	Upfield shift compared to S-C bonds in organic sulfides.
	(Monomer)	-45 to -48	-	Initial species.[1][2][3]
	(Dimer)	-52 to -55	-	First hydrolysis/condensation product.[1][3]
	(Network)	-60 to -70	-	Broadens as sol-gel network forms.[1][2][3]

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Critical Note: In

-silanes (e.g., TESPT), the

protons appear at ~0.6 ppm.[1][3] The shift to ~2.1 ppm in the target molecule confirms the

-structure and explains the high reactivity (electron-withdrawing sulfur proximity).

Comparative Performance Analysis

This section contrasts Bis(trimethoxysilylmethyl) sulfide with the industry standard Bis(triethoxysilylpropyl) tetrasulfide (TESPT).[2]

Table 2: Performance & Property Comparison

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Feature	Bis(trimethoxysilylmethyl) sulfide (-Silane)	TESPT (-Silane)	Implication for Drug/Material Dev
Hydrolysis Rate	Ultra-Fast (min at pH 4)	Slow (hours at pH 4)	-silane requires immediate application; ideal for continuous flow processes.[1][2][3]
Reactivity Source	-Effect (Electronic activation)	Steric access & Inductive effect	-silane cures at lower temperatures or without catalysts.[1][2][3]
Crosslink Density	Very High (Short spacer)	Moderate (Long propyl chain)	-silane creates rigid, dense networks; TESPT offers flexibility.[1][2][3]
Moisture Sensitivity	Extreme	Moderate	-silane requires strictly anhydrous storage (glovebox recommended).[1][2][3]
By-products	Methanol (Toxic)	Ethanol (Low toxicity)	Methanol generation requires stricter safety controls in pharma applications.[2][3]

Figure 2: Hydrolysis Kinetics Comparison

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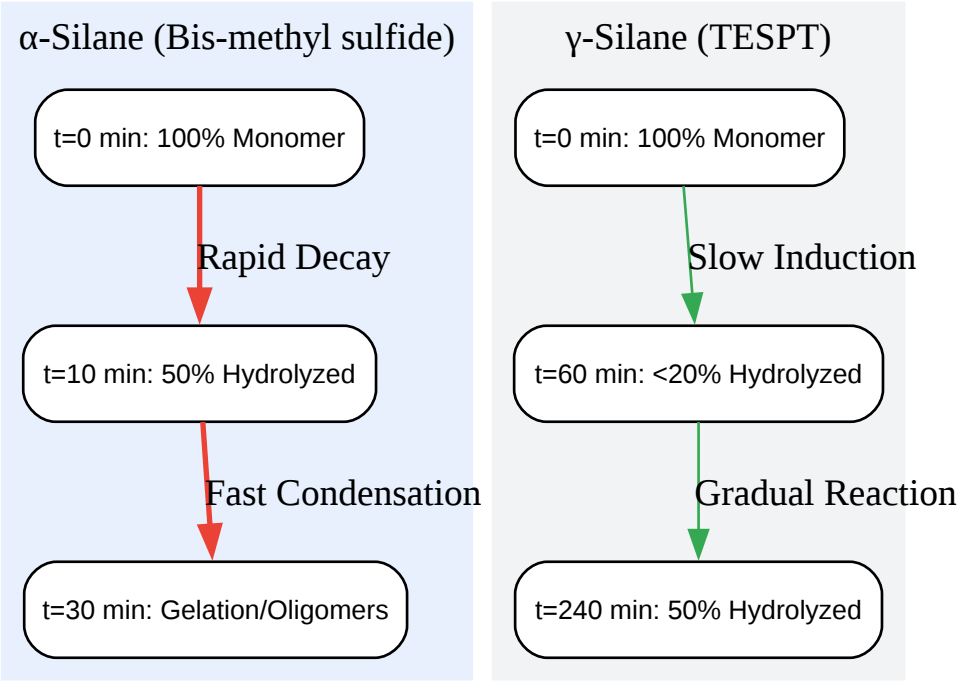

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Caption: Timeline comparison showing the rapid "flash" hydrolysis of the

-silane versus the gradual activation of the

-silane.

Application Recommendations

Based on the NMR data and kinetic profiles, the following applications are recommended:

- Rapid Surface Priming: Use Bis(trimethoxysilylmethyl) sulfide when process times are short (< 1 min).[2] The rapid generation of silanols ensures high grafting density on silica or metal substrates almost instantly.
- Moisture Scavenging: Due to its high water susceptibility, it is an excellent moisture scavenger in sensitive formulations, superior to PTMS.[1][2]
- High-Modulus Coatings: The short methylene spacer restricts chain motion, resulting in significantly higher modulus and hardness in sol-gel coatings compared to propyl-spaced silanes.[1][3]

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